

Application Notes and Protocols for UNC6212 (Kme2) in Cell-Based Assays

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Compound of Interest

Compound Name: UNC6212 (Kme2)

Cat. No.: B15144763

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Introduction

UNC6212 is a dimethyllysine (Kme2)-containing peptidomimetic ligand that demonstrates a binding affinity for the chromodomain of Chromobox protein homolog 5 (CBX5), also known as HP1 α , with a dissociation constant (KD) of 5.7 μ M.[1][2][3] CBX5 is a key epigenetic "reader" protein that recognizes and binds to histone H3 trimethylated at lysine 9 (H3K9me3), a hallmark of heterochromatin. This interaction is crucial for the establishment and maintenance of gene silencing.[4][5] Dysregulation of CBX5 has been implicated in various diseases, including cancer, where it can influence cell proliferation, apoptosis, and drug resistance.[4][5][6][7]

These application notes provide a comprehensive guide for the utilization of UNC6212 in cell-based assays to probe the function of CBX5 and its downstream signaling pathways. The protocols outlined below are foundational and may require optimization for specific cell lines and experimental conditions.

Data Presentation

Table 1: Physicochemical Properties of UNC6212 (Kme2)

Property	Value	Reference
Target	Chromobox protein homolog 5 (CBX5/HP1α)	[1][2][3]
Binding Affinity (KD)	5.7 μM	[1][2][3]
Molecular Weight	Varies by supplier	-
Formulation	Typically supplied as a solid	-
Solubility	Soluble in DMSO	[8]

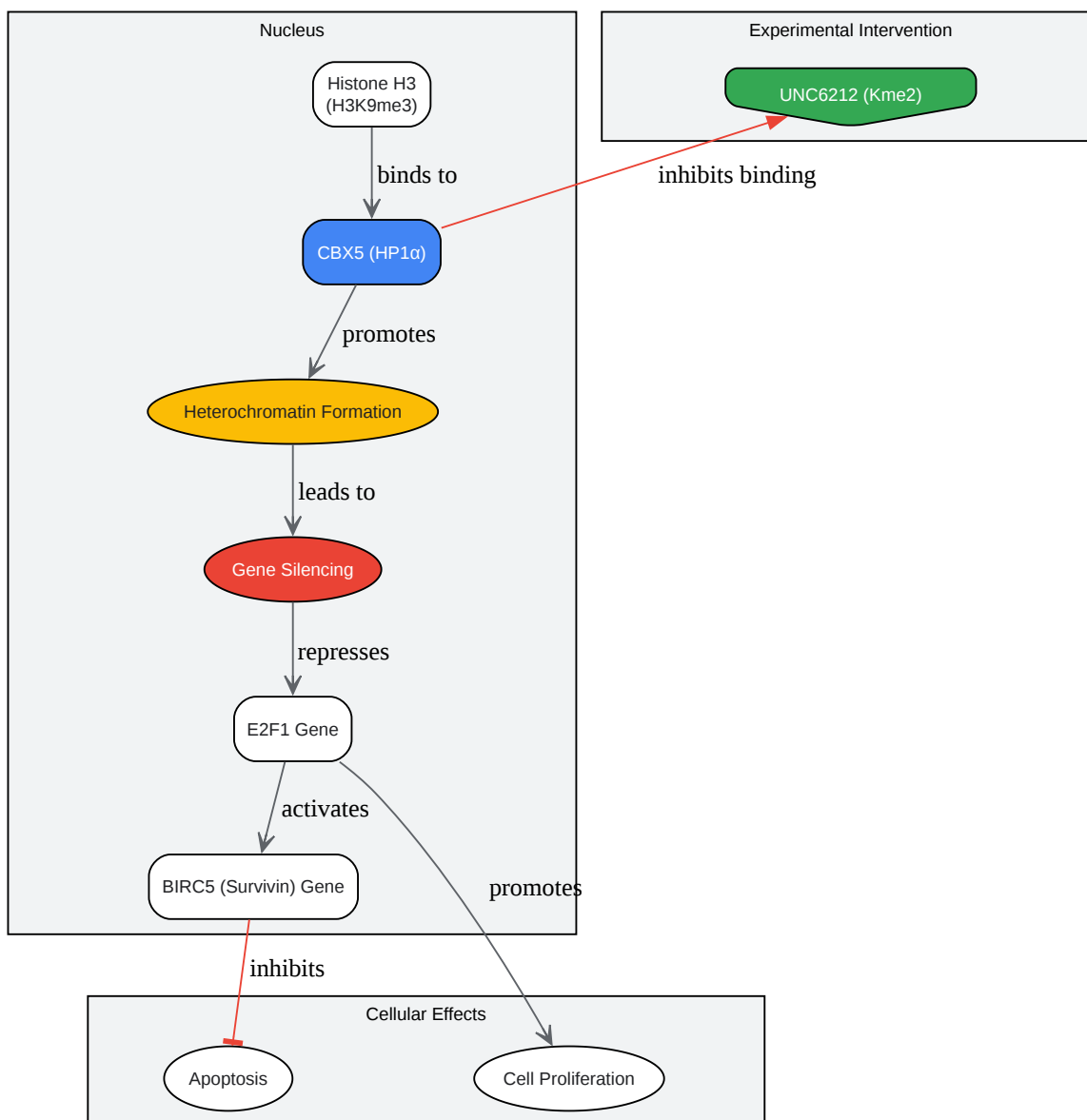
Table 2: Recommended Concentration Ranges for Initial Experiments

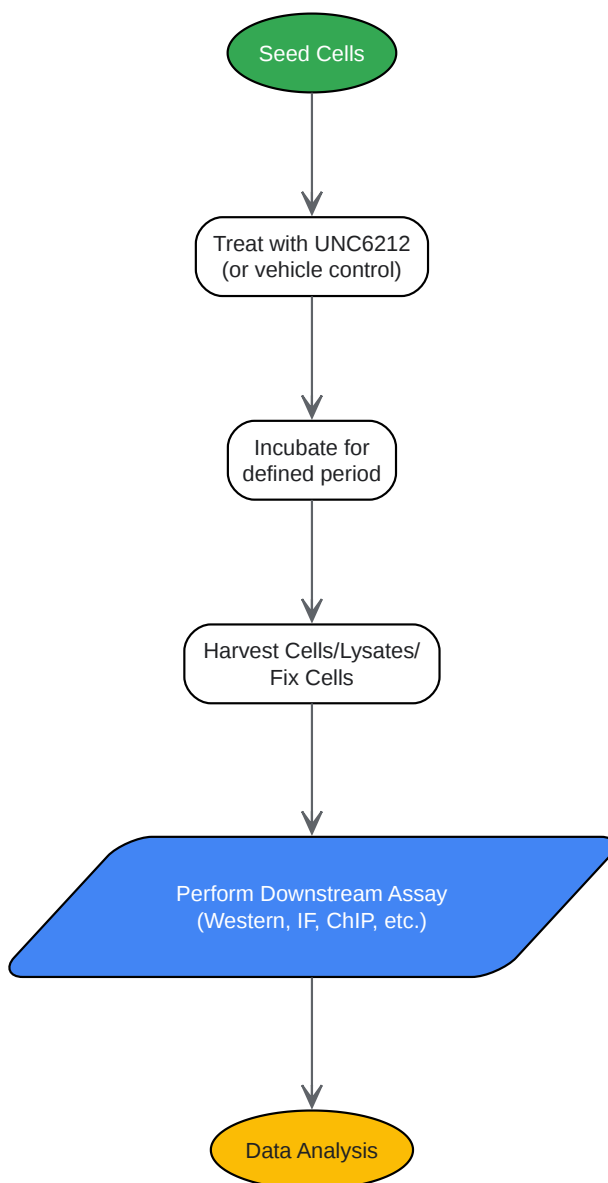
Assay Type	Suggested Starting Concentration Range	Incubation Time
Cell Viability/Proliferation (e.g., MTT, CellTiter-Glo)	1 - 100 μM	24 - 72 hours
Western Blot	10 - 50 μM	24 - 48 hours
Immunofluorescence	10 - 50 μM	24 - 48 hours
Chromatin Immunoprecipitation (ChIP)	10 - 50 μM	24 - 48 hours

Note: These are suggested starting ranges and should be optimized for each cell line and experimental endpoint.

Signaling Pathways and Experimental Workflows

CBX5-Mediated Gene Silencing Pathway





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